

# safety handling procedures for (tetrahydro-2H-pyran-3-yl)methanamine hydrochloride

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## Compound of Interest

Compound Name: (tetrahydro-2H-pyran-3-yl)methanamine hydrochloride

Cat. No.: B147239

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## Safety Handling Protocols for (Tetrahydro-2H-pyran-3-yl)methanamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling of **(tetrahydro-2H-pyran-3-yl)methanamine hydrochloride** (CAS No. 1159599-89-9). The information herein is a compilation of safety data from publicly available sources and general best practices for handling amine hydrochlorides. It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier before commencing any work with this chemical.

## Hazard Identification and Classification

**(Tetrahydro-2H-pyran-3-yl)methanamine hydrochloride** is a chemical intermediate used in pharmaceutical research.[1] Based on available data, this compound is classified as causing serious eye damage.[2] Analogous compounds, such as other amine hydrochlorides, may also cause skin and respiratory tract irritation. It is typically a yellow to white solid.[1]

Globally Harmonized System (GHS) Classification:

Hazard Class	Hazard Statement	Signal Word	Pictogram
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage[2]	Danger	Corrosion

Note: This table is based on aggregated GHS information. Always refer to the supplier-specific SDS for the most accurate and complete hazard information.

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this compound to ensure appropriate PPE is selected.[3] The following PPE is recommended as a minimum standard:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles that can cause serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat or chemical-resistant suit.	Prevents skin contact which may cause irritation.
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator may be necessary.[3]	Minimizes the inhalation of any dust or aerosols.
Footwear	Closed-toe shoes, preferably safety footwear.	Protects feet from spills and falling objects.

## Experimental Protocols

### Weighing and Transferring the Compound

Objective: To safely and accurately weigh and transfer **(tetrahydro-2H-pyran-3-yl)methanamine hydrochloride** powder.

#### Materials:

- **(Tetrahydro-2H-pyran-3-yl)methanamine hydrochloride**
- Spatula
- Weighing paper or boat
- Analytical balance
- Receiving vessel (e.g., round-bottom flask, beaker)
- Appropriate PPE

#### Procedure:

- **Preparation:** Ensure the chemical fume hood is operational and the work area is clean and uncluttered. Don all required PPE.
- **Tare Balance:** Place the weighing paper or boat on the analytical balance and tare the weight.
- **Dispensing:** Carefully open the container of **(tetrahydro-2H-pyran-3-yl)methanamine hydrochloride**. Use a clean spatula to transfer the desired amount of the solid onto the weighing paper. Avoid creating dust.
- **Weighing:** Record the weight of the compound.
- **Transfer:** Carefully transfer the weighed solid into the receiving vessel.
- **Cleaning:** Clean the spatula and any residual powder from the work surface. Dispose of contaminated weighing paper as chemical waste.
- **Storage:** Securely close the container of **(tetrahydro-2H-pyran-3-yl)methanamine hydrochloride** and return it to its designated storage location.<sup>[1]</sup>

## Small Spill Clean-up Protocol

Objective: To safely clean up a small spill of **(tetrahydro-2H-pyran-3-yl)methanamine hydrochloride**.

Materials:

- Spill kit containing:
  - Absorbent material (e.g., sand, vermiculite)
  - Waste container with a lid
  - Dustpan and brush
  - Appropriate PPE

Procedure:

- Evacuate and Alert: Alert personnel in the immediate area of the spill. If the spill is large or you are unsure how to proceed, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.
- Containment: For a small, manageable spill, prevent the spread of the powder.
- Absorption: Cover the spill with an inert absorbent material.
- Collection: Carefully sweep the absorbed material into a dustpan and transfer it to a labeled waste container.
- Decontamination: Clean the spill area with soap and water.
- Disposal: Dispose of the waste material according to institutional and local regulations.

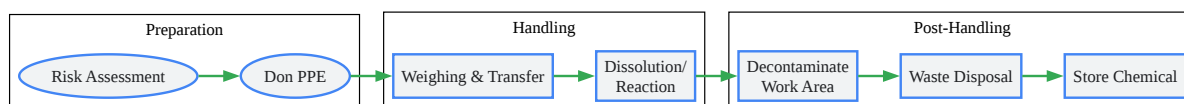
## Emergency Procedures

### First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

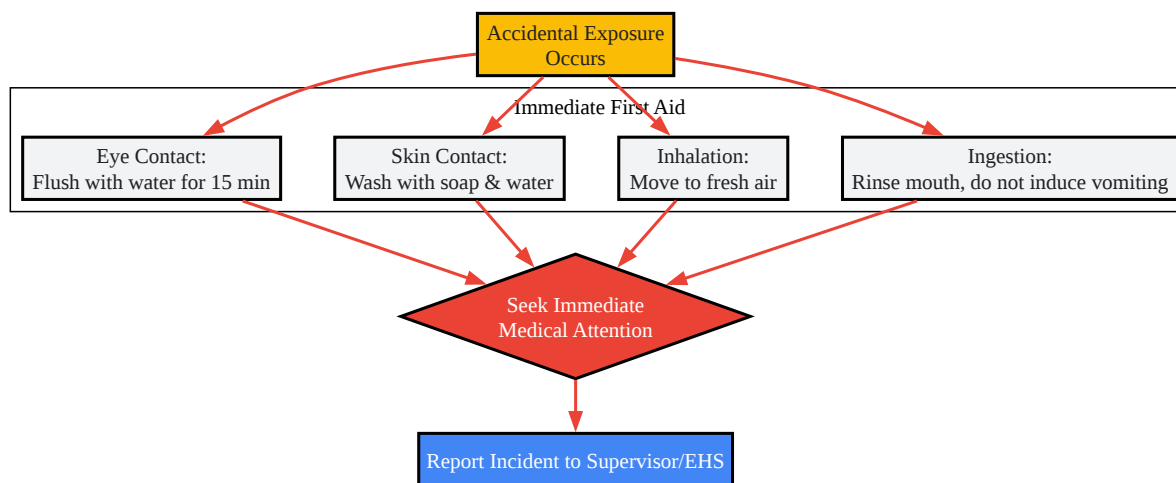
Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Visual Protocols



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Caption: General workflow for safely handling chemical compounds.



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Caption: Emergency response procedure for accidental exposure.

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## References

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